

commercial availability of 2-Bromo-4,5-bis(trifluoromethyl)aniline

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Compound of Interest

Compound Name: 2-Bromo-4,5-bis(trifluoromethyl)aniline

Cat. No.: B1301075

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In-Depth Technical Guide: 2-Bromo-4,5-bis(trifluoromethyl)aniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Bromo-4,5-bis(trifluoromethyl)aniline**, a fluorinated aromatic amine of interest in synthetic and medicinal chemistry. This document details its commercial availability, physicochemical properties, and potential synthetic routes, offering valuable information for its application in research and development.

Physicochemical Properties and Commercial Availability

2-Bromo-4,5-bis(trifluoromethyl)aniline is a substituted aniline derivative characterized by the presence of a bromine atom and two trifluoromethyl groups on the benzene ring. These functional groups impart unique electronic and steric properties to the molecule, making it a potentially valuable building block in the synthesis of novel compounds.

Table 1: Physicochemical Data of **2-Bromo-4,5-bis(trifluoromethyl)aniline**

Property	Value	Reference
CAS Number	230295-15-5	[1]
Molecular Formula	C ₈ H ₄ BrF ₆ N	[1]
Molecular Weight	308.02 g/mol	[1]
IUPAC Name	2-Bromo-4,5-bis(trifluoromethyl)aniline	[1]
Appearance	Yellowish oily substance	
Purity	≥95% (typical)	

Commercial Suppliers:

This chemical is available from a range of commercial suppliers, facilitating its procurement for research purposes. The following table lists some of the known suppliers and their respective catalog information.

Table 2: Commercial Availability of **2-Bromo-4,5-bis(trifluoromethyl)aniline**

Supplier	Catalog Number	Purity	Quantity
Matrix Scientific	081102	Not specified	1g
SynQuest Laboratories	3830-B-X0	Not specified	50mg
Chemdiv	2094-0017	Not specified	2mg
Allbio pharm Co., Ltd.	AB06053	95%	Not specified
ChemicalBook	Not specified	Not specified	Not specified
Boroncore	BC002354	Not specified	Not specified

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the direct synthesis of **2-Bromo-4,5-bis(trifluoromethyl)aniline** is not readily available in peer-reviewed literature, its structure suggests a plausible synthetic route via the direct bromination of 4,5-bis(trifluoromethyl)aniline. General methods for the bromination of anilines, particularly those bearing electron-withdrawing trifluoromethyl groups, can be adapted for this purpose.

A common strategy for the controlled monobromination of anilines involves the use of N-bromosuccinimide (NBS) as a mild brominating agent. The reaction is typically carried out in a polar aprotic solvent such as N,N-dimethylformamide (DMF).

Proposed Synthetic Workflow:



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References

- 1. 2-BROMO-4,5-BIS(TRIFLUOROMETHYL)ANILINE | CAS 230295-15-5 [matrix-fine-chemicals.com]
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